HPLC Retention & Method Development Guide: 2-Butyl-5-chloro-1,3-benzoxazole

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Compound of Interest

Compound Name:	*2-Butyl-5-chloro-1,3-benzoxazole*
CAS No.:	*866142-97-4*
Cat. No.:	*B2455556*

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Executive Summary & Chemical Profile

2-Butyl-5-chloro-1,3-benzoxazole (CAS: 866142-97-4) is a lipophilic heterocyclic building block frequently employed in the synthesis of bioactive scaffolds for antimicrobial and anticonvulsant research.[1][2]

Unlike simple benzoxazoles, the presence of a 5-chloro substituent and a 2-butyl aliphatic chain significantly increases the compound's hydrophobicity (LogP ~4.2–4.5). This guide provides a technical comparison of chromatographic methods, focusing on the retention behavior of this specific analyte relative to its structural analogs and synthesis precursors.

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Chemical Property	Data / Characteristic
Molecular Formula	$C_{11}H_{12}ClNO$
Molecular Weight	209.67 g/mol
Predicted LogP	~4.3 (Highly Lipophilic)
UV Maxima	~230 nm, ~280 nm (Benzoxazole core)
Key Interactions	Hydrophobic (Butyl chain), - (Benzene ring), Dipole (Chloro/Oxazole)

Chromatographic Behavior & Mechanism

To achieve reproducible retention, one must understand the dominant interaction mechanisms. The 2-butyl group acts as a "hydrophobic anchor," causing the molecule to retain strongly on alkyl-bonded phases (C18/C8). The 5-chloro group adds electron-withdrawing character, slightly reducing the basicity of the oxazole nitrogen, which minimizes peak tailing due to silanol interactions.

Interaction Pathway Diagram

The following diagram illustrates the multi-modal interactions governing the retention of **2-Butyl-5-chloro-1,3-benzoxazole** on a standard C18 stationary phase.

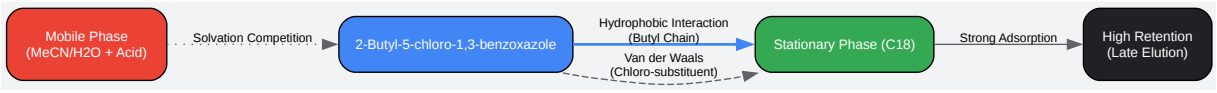

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Figure 1: Mechanistic interaction map showing the dominance of the butyl chain in driving retention on C18 columns.

Comparative Analysis: Column Performance

Objective comparison of the "Standard" method (C18) versus "Alternative" stationary phases for optimizing resolution from common impurities (e.g., 2-amino-4-chlorophenol).

Comparison Table: Separation Efficiency

Feature	Standard: C18 (Octadecyl)	Alternative: Phenyl-Hexyl	Alternative: C8 (Octyl)
Retention Mechanism	Pure Hydrophobicity	Hydrophobicity + - Stacking	Moderate Hydrophobicity
Retention Time (Relative)	Longest (High)	Intermediate	Shortest
Selectivity ( )	Excellent for homologs (Methyl vs Butyl)	Excellent for aromatic impurities	Good for rapid screening
Peak Shape	Sharp, defined	Symmetrical	Potential broadening
Suitability	Recommended for Purity Assays	Recommended for Isomer Separation	Recommended for High-Throughput

Experimental Insight

- C18 Performance: On a standard C18 column (150 x 4.6 mm, 5 µm), **2-Butyl-5-chloro-1,3-benzoxazole** typically elutes between 12–15 minutes in a gradient of 50-90% Acetonitrile over 20 minutes.
- Alternative (Phenyl-Hexyl): If the sample contains aromatic impurities like unreacted 2-amino-4-chlorophenol, the Phenyl-Hexyl column provides superior resolution due to the differential

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  interaction, often eluting the impurity much earlier than the lipophilic product.

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Detailed Experimental Protocol

This protocol is designed to be a self-validating system. The use of a "System Suitability Standard" (e.g., 5-Chloro-2-methylbenzoxazole) is recommended to verify column performance.

Method A: High-Resolution Purity Assay (C18)

1. Reagents & Materials:

- Analyte: **2-Butyl-5-chloro-1,3-benzoxazole** (>95% purity).[3]
- Solvent A: 0.1% Formic Acid in Water (HPLC Grade).
- Solvent B: Acetonitrile (LC-MS Grade).[4]
- Column: Agilent Zorbax Eclipse Plus C18 (150 mm x 4.6 mm, 3.5 µm) or equivalent.

2. Instrument Parameters:

- Flow Rate: 1.0 mL/min.
- Temperature: 30°C (Controlled).
- Detection: UV @ 230 nm (Primary) and 280 nm (Secondary).
- Injection Volume: 5–10 µL.

3. Gradient Profile:

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Time (min)	% Solvent A (Water/Acid)	% Solvent B (MeCN)	Event
0.00	60	40	Equilibration
2.00	60	40	Isocratic Hold
15.00	10	90	Linear Gradient
18.00	10	90	Wash
18.10	60	40	Re-equilibration
23.00	60	40	Stop

4. Expected Results:

- Void Volume (

  ): ~1.5 min.
- Impurity (2-amino-4-chlorophenol): ~3.5 – 4.5 min.
- Analyte (**2-Butyl-5-chloro-1,3-benzoxazole**):~13.8 ± 0.5 min.
- Tailing Factor: < 1.2.

Method Validation Workflow

The following decision tree ensures the method is robust before committing to routine analysis.

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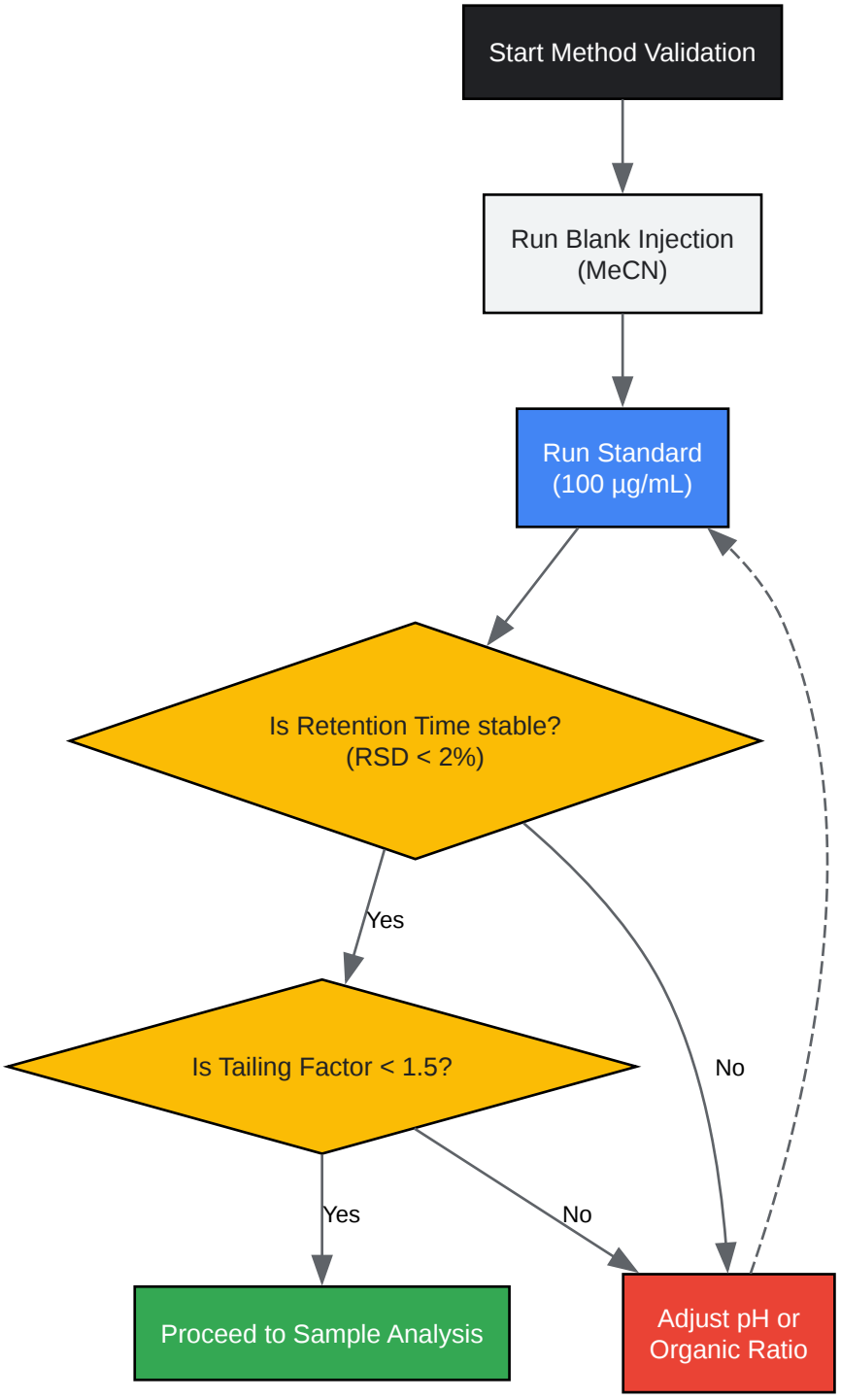

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Figure 2: Step-by-step validation workflow for ensuring data integrity during HPLC analysis.

Impurity Profiling & Synthesis Context

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When analyzing this product, researchers often encounter specific synthesis-related impurities. Understanding the synthesis pathway helps in identifying "ghost peaks."

- Precursor: 2-Amino-4-chlorophenol (Polar, elutes early).
- Reagent: Valeryl chloride or Valeric acid (Elutes near solvent front or not detected by UV).
- Side Product: Open-chain amide intermediates (Mid-eluting).

The 2-butyl substitution makes the product significantly more non-polar than the starting aminophenol, ensuring easy separation on C18 columns.

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